

The Enigmatic Compound: A Technical Overview of 5-Tert-butylNonan-5-ol

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Compound of Interest

Compound Name: 5-Tert-butylNonan-5-ol

Cat. No.: B15489656

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A notable gap in the scientific literature surrounds the tertiary alcohol **5-Tert-butylNonan-5-ol**. Despite its well-defined chemical structure, detailed information regarding its discovery, specific synthesis, and biological activity remains largely undocumented in publicly accessible scientific databases and literature. This technical guide addresses this information scarcity by proposing a theoretical synthetic pathway based on established chemical principles and outlines the general characteristics expected of this molecule. This document is intended for researchers, scientists, and drug development professionals who may encounter or have an interest in this and similar sterically hindered tertiary alcohols.

Physicochemical Properties

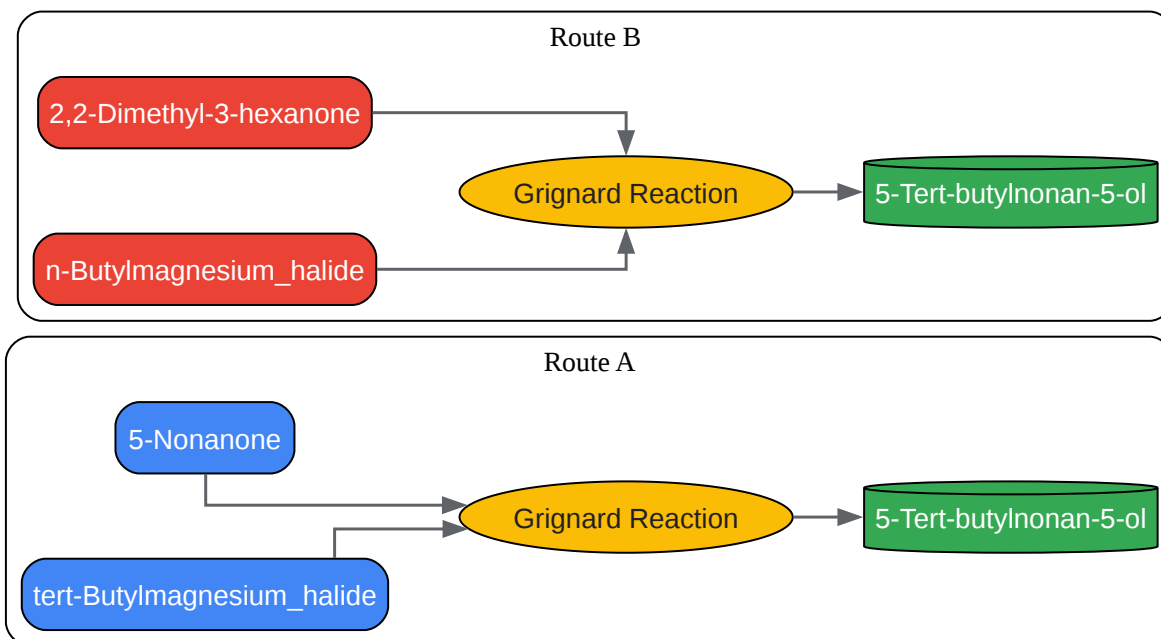
While experimental data for **5-Tert-butylNonan-5-ol** is not readily available, its basic physicochemical properties can be predicted based on its molecular structure.

Property	Predicted Value
Molecular Formula	C ₁₃ H ₂₈ O
Molecular Weight	200.36 g/mol
IUPAC Name	5-(tert-butyl)nonan-5-ol
CAS Number	101959-45-7
Appearance	Expected to be a colorless liquid or low-melting solid
Solubility	Expected to be soluble in organic solvents and sparingly soluble in water

Proposed Synthesis

The synthesis of **5-Tert-butylnonan-5-ol** has not been explicitly described in the reviewed literature. However, a highly plausible and efficient method for its preparation is through a Grignard reaction. This cornerstone of organic synthesis is well-suited for the formation of tertiary alcohols. Two potential Grignard routes are proposed.

Synthetic Workflow



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Caption: Proposed synthetic routes to **5-Tert-butylNonan-5-ol** via Grignard reaction.

Experimental Protocol (Hypothetical)

The following is a generalized, hypothetical protocol for the synthesis of **5-Tert-butylNonan-5-ol** via the Grignard reaction (Route A). This protocol is based on standard procedures for similar reactions and has not been optimized for this specific compound.

Materials:

- tert-Butyl chloride
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)

- 5-Nonanone
- Aqueous solution of ammonium chloride (NH_4Cl)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small volume of anhydrous diethyl ether and a crystal of iodine to initiate the reaction.
 - Slowly add a solution of tert-butyl chloride in anhydrous diethyl ether from the dropping funnel to the magnesium turnings with stirring. The reaction is exothermic and should be controlled by the rate of addition.
 - After the addition is complete, reflux the mixture gently until most of the magnesium has reacted to form the Grignard reagent, tert-butylmagnesium chloride.
- Reaction with Ketone:
 - Cool the Grignard reagent solution in an ice bath.
 - Slowly add a solution of 5-nonanone in anhydrous diethyl ether from the dropping funnel with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours to ensure the reaction goes to completion.
- Work-up and Purification:
 - Cool the reaction mixture in an ice bath and slowly quench by the dropwise addition of a saturated aqueous solution of ammonium chloride.

- Separate the organic layer and extract the aqueous layer with diethyl ether.
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude **5-Tert-butylNonan-5-ol** by vacuum distillation or column chromatography.

Biological Activity and Signaling Pathways

Currently, there is no published data on the biological activity of **5-Tert-butylNonan-5-ol**. Consequently, no signaling pathways involving this molecule have been identified or described. The steric hindrance provided by the tert-butyl group adjacent to the hydroxyl moiety may influence its ability to interact with biological targets. Further research would be required to elucidate any potential pharmacological or toxicological effects.

Future Directions

The significant lack of data for **5-Tert-butylNonan-5-ol** presents an opportunity for foundational research. The primary steps would involve:

- Documented Synthesis and Characterization: Performing and documenting the synthesis of **5-Tert-butylNonan-5-ol**, followed by thorough characterization using modern analytical techniques such as NMR, IR, and mass spectrometry.
- Screening for Biological Activity: Subjecting the purified compound to a battery of biological assays to screen for potential therapeutic or toxic effects.
- Structure-Activity Relationship Studies: Synthesizing and testing analogs of **5-Tert-butylNonan-5-ol** to establish structure-activity relationships, should any biological activity be discovered.

In conclusion, **5-Tert-butylNonan-5-ol** represents a molecule of interest primarily due to the current void in scientific knowledge surrounding it. The synthetic pathways proposed herein

offer a logical starting point for its preparation, which would be the gateway to exploring its physical, chemical, and biological properties.

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